

# Bisphenol P-13C4 CAS number and supplier information

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## Compound of Interest

Compound Name: Bisphenol P-13C4

Cat. No.: B15559645

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## Technical Guide: Bisphenol P-13C4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **Bisphenol P-13C4**, a stable isotope-labeled form of Bisphenol P. The inclusion of four carbon-13 atoms in its structure makes it a valuable internal standard for quantitative analysis in various research applications, particularly in toxicology and environmental monitoring studies.

## Chemical Information

Parameter	Value	Reference
Compound Name	Bisphenol P-13C4	LGC Standards
Unlabeled CAS Number	2167-51-3	[1]
Molecular Formula	C <sub>20</sub> <sup>13</sup> C <sub>4</sub> H <sub>26</sub> O <sub>2</sub>	[1]
Molecular Weight	350.43	[1]

Note: A specific CAS number for the 13C4 isotopically labeled version of Bisphenol P is not consistently provided by suppliers. Researchers should reference the unlabeled CAS number (2167-51-3) and specify the isotopic labeling when inquiring with suppliers.

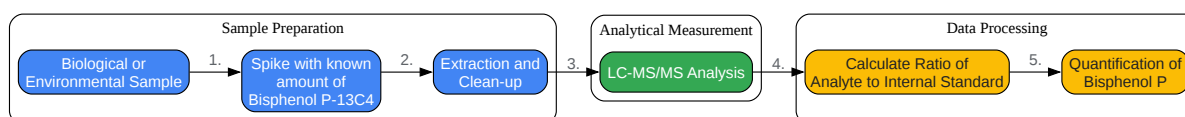
## Supplier Information

A number of chemical suppliers offer **Bisphenol P-13C4**. The following table summarizes available information from prominent suppliers. It is recommended to contact the suppliers directly for the most current product specifications, availability, and pricing.

Supplier	Product Name	Additional Information
LGC Standards	Bisphenol P-13C4	Offers the product for pharmaceutical analytical testing.[1][2]
Toronto Research Chemicals (TRC)	Bisphenol P-13C4	Available through distributors such as Fisher Scientific.[3] TRC specializes in complex organic small molecules for biomedical research.[4]
Elex Biotech LLC	Bisphenol P-13C4	Provides the compound, noting it as an isotopically labeled bisphenol monomer for research in polymers, resins, and specialty materials.[5]

## Experimental Workflow: Utilizing Bisphenol P-13C4 as an Internal Standard

The primary application of **Bisphenol P-13C4** is as an internal standard in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate quantification of unlabeled Bisphenol P in various matrices.



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Workflow for using **Bisphenol P-13C4** as an internal standard.

Detailed Experimental Protocol:

- Sample Collection and Storage: Collect samples (e.g., water, serum, tissue) according to standard protocols to avoid contamination. Store samples at appropriate temperatures (e.g., -20°C or -80°C) until analysis.
- Preparation of Standards:
  - Prepare a stock solution of **Bisphenol P-13C4** in a suitable solvent (e.g., methanol, acetonitrile).
  - Prepare a series of calibration standards containing known concentrations of unlabeled Bisphenol P.
  - Spike a fixed amount of the **Bisphenol P-13C4** internal standard stock solution into each calibration standard and the unknown samples.
- Sample Extraction:
  - The extraction method will vary depending on the sample matrix. Common techniques include:
    - Liquid-Liquid Extraction (LLE): Partitioning the analyte and internal standard from an aqueous sample into an immiscible organic solvent.
    - Solid-Phase Extraction (SPE): Passing the sample through a sorbent bed that retains the analytes, which are then eluted with a solvent.
  - The goal is to efficiently extract both the native Bisphenol P and the labeled internal standard while removing interfering matrix components.
- Instrumental Analysis (LC-MS/MS):

- Analyze the extracted samples using a liquid chromatograph coupled to a tandem mass spectrometer.
- Develop a chromatographic method to separate Bisphenol P from other sample components.
- Optimize the mass spectrometer parameters for the detection of both unlabeled Bisphenol P and **Bisphenol P-13C4**. This typically involves selecting specific precursor and product ion transitions in multiple reaction monitoring (MRM) mode.
- Quantification:
  - Generate a calibration curve by plotting the ratio of the peak area of the unlabeled Bisphenol P to the peak area of the **Bisphenol P-13C4** internal standard against the concentration of the calibration standards.
  - Determine the concentration of Bisphenol P in the unknown samples by calculating their peak area ratios and interpolating from the calibration curve. The use of the internal standard corrects for variations in extraction efficiency and instrument response.

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## References

- 1. Bisphenol P-13C4 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Bisphenol P-13C4 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Toronto Research Chemicals 1MG Bisphenol P-13C4, Quantity: 1 Milligramm | Fisher Scientific [[fishersci.de](https://www.fishersci.de)]
- 4. Toronto Research Chemicals | BIOZOL [[biozol.de](https://www.biozol.de)]
- 5. Bisphenol P-13C4 | Elex Biotech LLC [[elexbiotech.com](https://www.elexbiotech.com)]
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